Application Notes and Protocols for sGC Activator 2 in Cell Culture

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Compound of Interest

Compound Name: *sGC activator 2*

Cat. No.: *B15571108*

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Introduction

Soluble guanylate cyclase (sGC) is a critical enzyme in the nitric oxide (NO) signaling pathway. It catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP), a key second messenger involved in various physiological processes, including smooth muscle relaxation, inhibition of platelet aggregation, and neurotransmission.[1][2] In certain pathological conditions associated with oxidative stress, the heme iron of sGC can become oxidized or lost, rendering the enzyme insensitive to NO.[3][4]

sGC activators are a class of compounds that directly activate sGC, particularly in its oxidized or heme-free state.[3][4][5] This unique mechanism of action makes them promising therapeutic agents for diseases where the NO-sGC-cGMP signaling pathway is impaired. "**sGC activator 2**" represents a novel compound within this class, designed for potent and selective activation of sGC. This guide provides detailed application notes and protocols for the use of **sGC activator 2** in cell culture settings. For the purpose of this guide, we will draw upon data and protocols established for well-characterized sGC activators like Cinaciguat (BAY 58-2667), which is functionally analogous to **sGC activator 2**.

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Mechanism of Action

sGC activator 2 functions independently of nitric oxide (NO) to stimulate cGMP production. Unlike sGC stimulators that require the presence of the reduced heme group on the enzyme, sGC activators can activate sGC even when the heme is oxidized (Fe^{3+}) or absent.[3][4][5] This makes **sGC activator 2** particularly effective in cellular environments characterized by high oxidative stress. The binding of **sGC activator 2** to the heme-deficient or oxidized sGC induces a conformational change that mimics the NO-bound state, leading to increased catalytic activity and cGMP production.[6]

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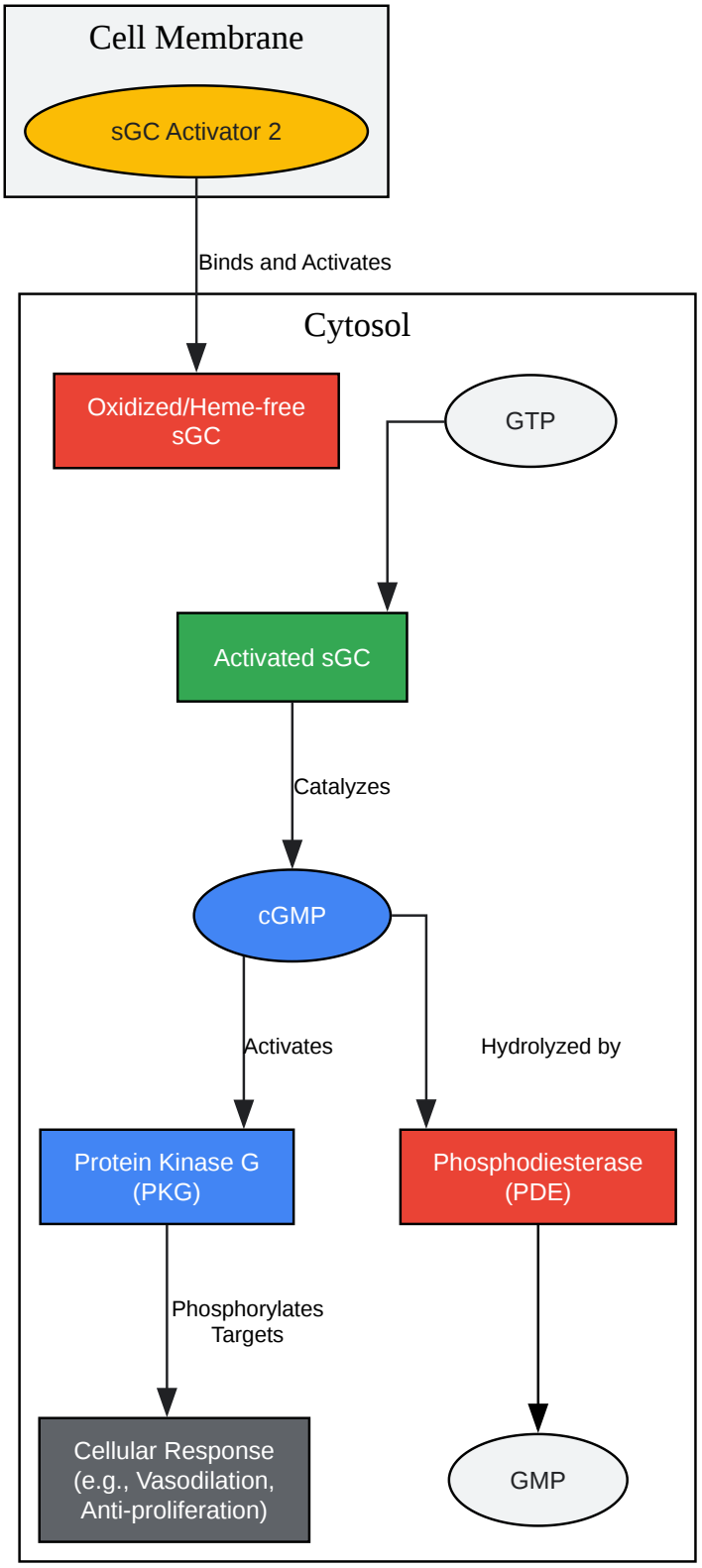

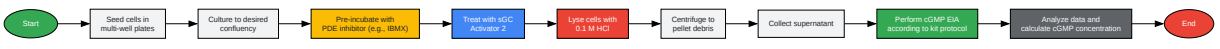

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